

Isodecanol as analytical reference standard

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Compound Focus: Isodecanol

CAS No.: 68551-08-6

Cat. No.: S8109490

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Chemical and Market Context of Isodecanol

The table below summarizes the key chemical properties and market information for **Isodecanol** found in the search results. This data can serve as a foundational reference in your work.

Property	Value / Information	Source
CAS Number	25339-17-7 [1]	
Molecular Formula	$C_{10}H_{22}O$ [1]	
Molecular Weight	158.28 g/mol [1]	
Boiling Point	215-225 °C [1]	
Density	0.838 g/mL at 20 °C [1]	
Refractive Index	n _{20/D} 1.440 [1]	
Flash Point	95 °C [1]	
Form	Colorless liquid [1]	

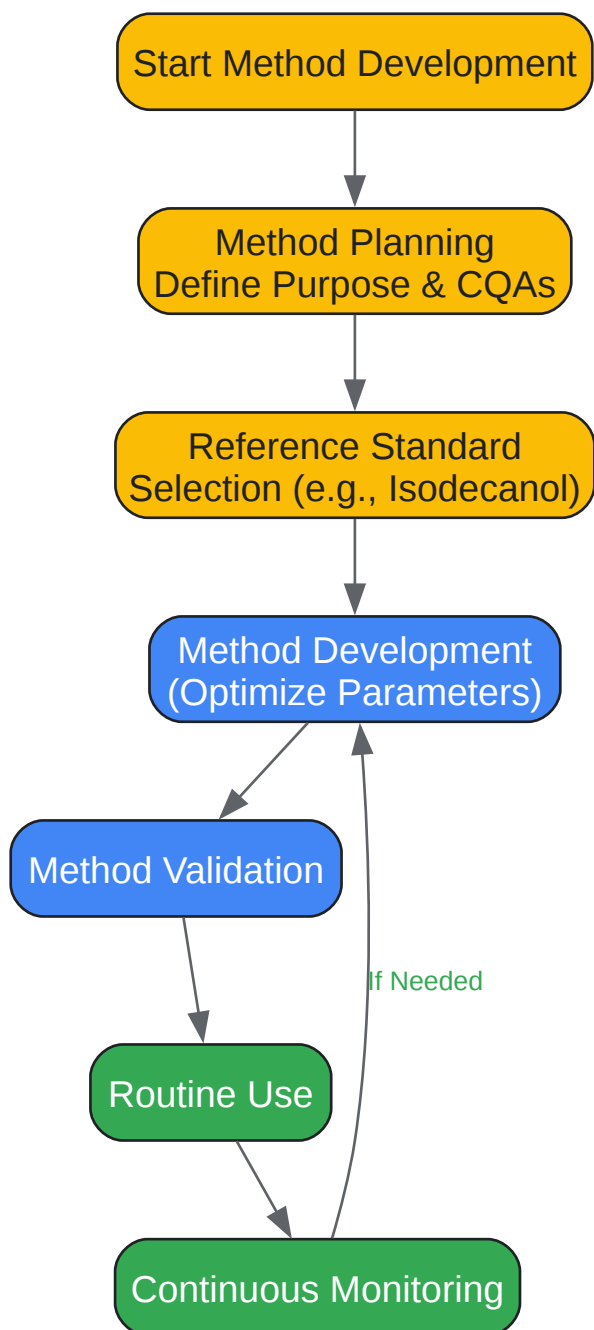
Property	Value / Information	Source
Common Uses	Component for anti-wear lubricating oil; antifoaming agent in textile processing [1]	
Key Market Players	BASF, Sasol, Evonik, Jarchem Industries, New Japan Chemical [2] [3]	

A Roadmap for Sourcing Detailed Protocols

The search results highlight a gap in publicly available, detailed analytical protocols for **Isodecanol**. To build your application notes, you will likely need to consult more specialized sources. Here is a suggested pathway:

- **Contact Manufacturers Directly:** The most reliable method specifications often come from the manufacturers themselves. Given that companies like **BASF, Sasol, and Evonik** are key players in the **Isodecanol** market [2] [3], they are the most likely sources for detailed application notes, certificates of analysis (CoA), and safety data sheets (SDS) that can inform method development.
- **Consult Standards and Guidelines:** While not specific to **Isodecanol**, general standards for analytical method validation are crucial. The **ICH Q2(R2)** guideline on "Validation of Analytical Procedures" is the international benchmark for the pharmaceutical industry, defining key parameters like accuracy, precision, and specificity that your protocols must address [4].
- **Leverage Analogous Data:** You can use the available data for similar compounds as a template. For instance, the detailed product specification for **1-Decanol (CAS 112-30-1)** from Sigma-Aldrich shows it is suitable for **HPLC and gas chromatography (GC)** analysis [5]. This suggests that these techniques are also appropriate starting points for developing methods for the structurally similar **Isodecanol**.

To help conceptualize the overall workflow for developing and validating an analytical method, the following diagram outlines the key stages:



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References

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